

Application Note: Quantification of Semduramicin in Poultry Feed using LC-MS/MS

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Compound of Interest

Compound Name: Semduramicin

Cat. No.: B057454

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Abstract

This application note presents a detailed and robust protocol for the quantification of **semduramicin** in poultry feed matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The described methodology, including a straightforward solvent extraction and a sensitive LC-MS/MS analysis in Multiple Reaction Monitoring (MRM) mode, is suitable for researchers, scientists, and professionals in the field of drug development and feed safety analysis. The protocol provides comprehensive details on sample preparation, chromatographic separation, and mass spectrometric detection, along with validation parameters to ensure data quality and reliability.

Introduction

Semduramicin is a polyether ionophore antibiotic widely used as a coccidiostat in the poultry industry to control and prevent coccidiosis, a parasitic disease of the intestinal tract. Regulatory bodies in many countries have established maximum residue limits (MRLs) for **semduramicin** in animal feed to ensure animal and human safety. Accurate and sensitive quantification of **semduramicin** in complex feed matrices is therefore crucial for regulatory compliance and quality control. This application note describes a highly selective and sensitive LC-MS/MS method for the determination of **semduramicin** in poultry feed.

Experimental Protocols

Materials and Reagents

- Standards: **Semduramicin** sodium (analytical standard), Nigericin (internal standard)
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade)
- Reagents: Ammonium formate (LC-MS grade)
- Solid Phase Extraction (SPE) Cartridges (optional for cleanup): C18 cartridges (e.g., 500 mg, 6 mL)
- Filters: 0.22 µm syringe filters (PTFE or nylon)

Standard and Internal Standard Preparation

- **Semduramicin** Stock Solution (100 µg/mL): Accurately weigh 10 mg of **semduramicin** sodium standard and dissolve it in 100 mL of methanol.
- Working Standard Solutions (0.1 - 10 µg/mL): Prepare a series of working standard solutions by serial dilution of the stock solution with methanol.
- Internal Standard (IS) Stock Solution (100 µg/mL): Accurately weigh 10 mg of Nigericin and dissolve it in 100 mL of methanol.
- IS Working Solution (1 µg/mL): Dilute the IS stock solution with methanol to a final concentration of 1 µg/mL.

Sample Preparation

- Homogenization: Grind the poultry feed sample to a fine powder (e.g., using a laboratory mill) to ensure homogeneity.
- Extraction:
 - Weigh 5 g of the homogenized feed sample into a 50 mL polypropylene centrifuge tube.
 - Add 20 mL of acetonitrile.
 - Add a specified volume of the internal standard working solution (e.g., 100 µL of 1 µg/mL Nigericin).

- Vortex for 1 minute to ensure thorough mixing.
- Shake on a mechanical shaker for 30 minutes at room temperature.
- Centrifugation: Centrifuge the sample at 4000 rpm for 10 minutes.
- Filtration and Dilution:
 - Carefully collect the supernatant.
 - Filter the supernatant through a 0.22 μm syringe filter into an autosampler vial.
 - Dilute the filtered extract with the initial mobile phase if necessary to fit within the calibration range.

LC-MS/MS Method

Liquid Chromatography (LC) Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 3.5 μm)
- Mobile Phase A: Water with 5 mM ammonium formate
- Mobile Phase B: Acetonitrile with 5 mM ammonium formate
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μL
- Column Temperature: 40 $^{\circ}\text{C}$
- Gradient Program:
 - 0-1 min: 80% A, 20% B
 - 1-8 min: Linear gradient to 10% A, 90% B
 - 8-10 min: Hold at 10% A, 90% B

- 10.1-12 min: Return to 80% A, 20% B (re-equilibration)

Mass Spectrometry (MS/MS) Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Ion Source Temperature: 500 °C
- IonSpray Voltage: 5500 V
- Curtain Gas: 30 psi
- Collision Gas: 9 psi

Data Presentation

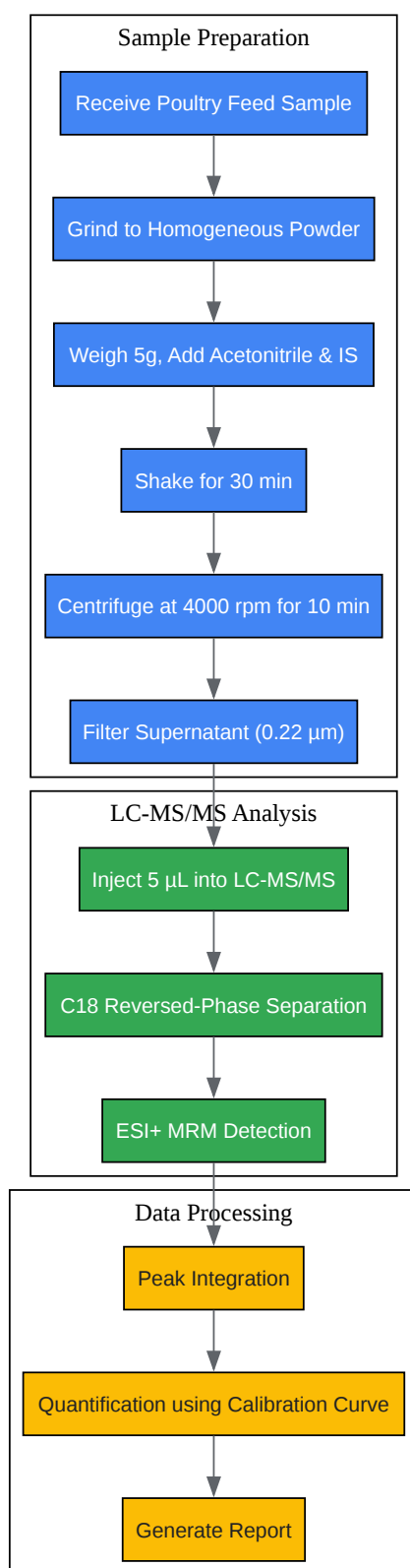
The following table summarizes the quantitative data and MRM transitions for the analysis of **semduramicin** and the internal standard, nigericin. Two options for the **semduramicin** precursor ion are provided ($[M+NH_4]^+$ and $[M+K]^+$), as both may be observed depending on instrument conditions and mobile phase additives.

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Semduramicin (Quantifier)	891.6 ([M+NH ₄] ⁺)	629.5	150	35
Semduramicin (Qualifier)	891.6 ([M+NH ₄] ⁺)	457.4	150	45
Alternative Semduramicin (Quantifier)	911.4 ([M+K] ⁺)	849.6	150	40
Alternative Semduramicin (Qualifier)	911.4 ([M+K] ⁺)	867.0	150	40
Nigericin (IS)	742.5 ([M+NH ₄] ⁺)	501.3	150	30

The following table presents typical method validation parameters for the quantification of **semduramicin** in poultry feed.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Parameter	Result
Linearity Range	5 - 100 ng/mL
Correlation Coefficient (r ²)	> 0.99
Limit of Detection (LOD)	< 1 mg/kg [2]
Limit of Quantification (LOQ)	3 mg/kg [2]
Recovery	89 - 95% [2]
Repeatability (RSDr)	2.8 - 3.2% [3]
Intermediate Precision (RSDip)	3.7 - 7.3% [3]

Mandatory Visualization



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Caption: Experimental workflow for **semduramicin** quantification.

Conclusion

The LC-MS/MS method detailed in this application note provides a reliable and sensitive approach for the quantification of **semduramicin** in poultry feed. The simple extraction procedure, combined with the selectivity of tandem mass spectrometry, allows for accurate determination of **semduramicin** at levels relevant to regulatory compliance. The provided validation data demonstrates that the method is fit for its intended purpose in routine feed analysis laboratories.

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References

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- 2. Determination of semduramicin in poultry feed additive, premixture and compound feed by liquid chromatography and UV spectrophotometric detection after post-column derivatisation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determination of semduramicin in poultry feed at authorized level by liquid chromatography single quadrupole mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
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